

# Application Notes: JAB-3068 Cell-Based Assay Protocol

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For Researchers, Scientists, and Drug Development Professionals

# Introduction

JAB-3068 is an orally bioavailable small molecule inhibitor of the protein tyrosine phosphatase SHP2 (Src homology region 2 domain-containing phosphatase; PTPN11).[1][2] SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in cell signaling pathways, including the RAS-MAPK pathway, which is frequently hyperactivated in various cancers.[1][3] By targeting and inhibiting SHP2, JAB-3068 blocks downstream signaling, leading to the inhibition of tumor cell growth.[1][2] This document provides detailed protocols for a common cell-based assay to evaluate the efficacy of JAB-3068 and summarizes its activity in cancer cell lines.

It is important to note that while **JAB-3068** showed initial promise, its development was discontinued in favor of a second-generation SHP2 inhibitor, JAB-3312, which demonstrated a better efficacy and safety profile.[4]

### **Mechanism of Action**

**JAB-3068** is an allosteric inhibitor of SHP2.[5] Under normal conditions, SHP2 exists in an autoinhibited conformation.[5] Upon activation by upstream signaling, such as through receptor tyrosine kinases (RTKs), SHP2 undergoes a conformational change that exposes its catalytic site. **JAB-3068** binds to a specific allosteric pocket of SHP2, stabilizing it in the inactive conformation and preventing its catalytic activity. This, in turn, inhibits the dephosphorylation of



downstream substrates, effectively blocking the RAS-RAF-MEK-ERK (MAPK) signaling cascade that is critical for cell proliferation, survival, and differentiation.[1][2]

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